

Calcium Carbonate proper disposal procedures

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Compound of Interest

Compound Name: Calcium Carbonate

CAS No.: 13701-58-1

Cat. No.: B10761203

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Senior Application Scientist Note: In my 15 years overseeing laboratory operations, I have seen more plumbing infrastructure damaged by "harmless" **calcium carbonate** slurries than by corrosive acids. While

is chemically benign (GRAS status), its physical properties—specifically sedimentation and scaling—pose significant logistical risks. This guide treats **Calcium Carbonate** not just as a chemical reagent, but as a material that requires specific mechanical handling to ensure facility integrity.

Regulatory Status & Hazard Assessment

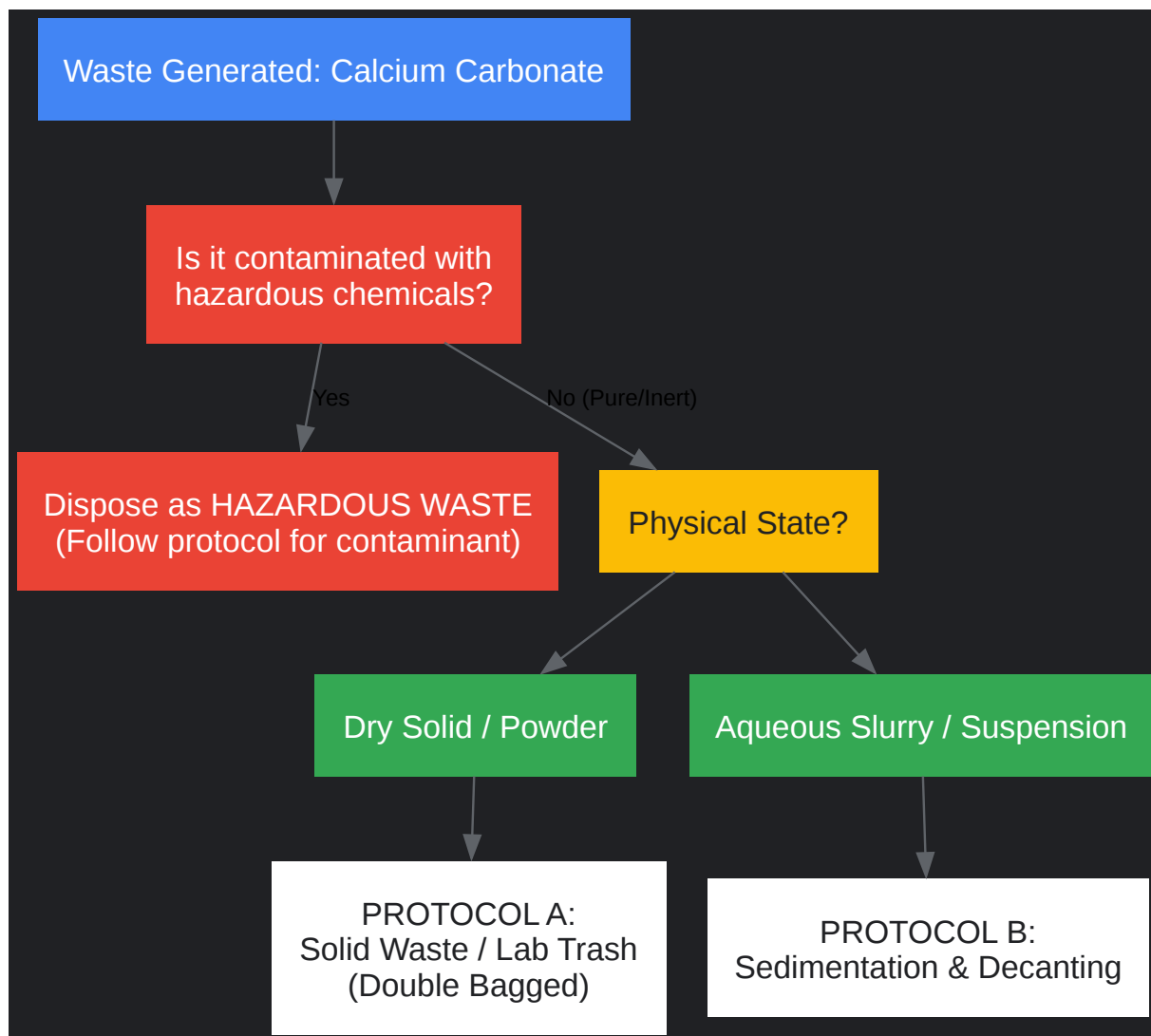
Before initiating disposal, you must validate the material's state. While **Calcium Carbonate** itself is not RCRA-listed, its absorptive nature means it often carries the hazard profile of the last substance it touched.

Hazard Data Summary

Parameter	Classification	Critical Thresholds
RCRA Status	Non-Hazardous	Not listed under 40 CFR 261
Physical Hazard	Nuisance Dust	Inhalation risk if aerosolized
Chemical Hazard	Alkaline Reactivity	Reacts vigorously with acids (releases)
OSHA PEL	Particulate	15 mg/m ³ (Total); 5 mg/m ³ (Respirable)
Plumbing Risk	High	Insoluble; forms concrete-like plugs in P-traps

Disposal Decision Logic

Do not default to "down the drain" simply because the pH is neutral. Use this logic flow to determine the correct waste stream.



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Figure 1: Decision matrix for selecting the appropriate disposal pathway based on contamination status and physical state.

Detailed Disposal Protocols

Protocol A: Solid Waste (Dry Reagent/Powder)

Applicability: Expired reagents, spill cleanup residue (non-toxic), or excess dry material.

The "Dust Cloud" Risk: The primary danger here is not toxicity, but the creation of a respirable dust cloud during transfer.

- Container Selection: Use a high-density polyethylene (HDPE) bag or the original container.
- Dampening (Optional but Recommended): If disposing of fine mesh powder (>400 mesh), mist slightly with water to suppress dust before sealing.
- Sealing: Double-bag the material to prevent rupture in the facility dumpster.
- Labeling: Label as "Non-Hazardous Waste - **Calcium Carbonate.**"
- disposal: Place in the standard laboratory trash or non-hazardous chemical waste stream depending on your facility's EHS specific rules.

Protocol B: Aqueous Slurry (Suspensions)

Applicability: Reaction byproducts or washed precipitates.

The "Plumbing" Risk:

has extremely low solubility in water (~15 mg/L). If you pour a slurry down the sink, the water acts as a carrier fluid only until the velocity drops in the P-trap. There, the carbonate settles and hardens.

Step-by-Step Management:

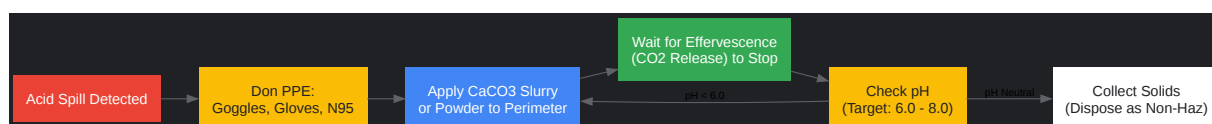
- Sedimentation: Allow the container to stand undisturbed for 12-24 hours.
settles rapidly.
- Decanting: Carefully pour off the clear supernatant liquid (water) into the sink, provided the pH is between 5.5 and 10.0.
- Drying: Allow the remaining wet solid to air dry in a fume hood or drying oven.
- Disposal: Once solid, follow Protocol A.

Functional Application: Acid Neutralization

Calcium Carbonate is the safest choice for neutralizing strong acid spills (e.g., Hydrochloric Acid). Unlike Sodium Bicarbonate (which fizzes violently) or Sodium Hydroxide (which can cause thermal splatter),

reacts in a controlled, self-limiting manner.

Mechanism:



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Figure 2: Operational workflow for using **Calcium Carbonate** to neutralize acid spills safely.

Key Technical Nuance:

- The

Factor: The reaction releases Carbon Dioxide. In a confined space (e.g., a small cold room), this can displace oxygen. Always ensure ventilation is active before neutralizing large spills (>500mL of acid).

- The Endpoint: The reaction is self-indicating. When the fizzing stops, the acid is largely consumed.

Data & Physical Properties

Personal Protective Equipment (PPE) Matrix

Hazard Type	Recommended PPE	Rationale
Inhalation	N95 Respirator	Prevents inhalation of fine particulate (nuisance dust).
Ocular	Safety Goggles	Mechanical irritation from dust is common; prevents corneal scratching.

| Dermal | Nitrile Gloves | While non-corrosive, it dries skin significantly; prevents cross-contamination. |

Physical Properties Relevant to Disposal

Property	Value	Implication
Solubility (Water)	~0.013 g/L @ 25°C	DO NOT SINK DISPOSE. Will precipitate and clog.
pH (Slurry)	8.0 - 9.0	Mildly alkaline; generally safe for drain supernatant only.

| Specific Gravity | 2.7 - 2.9 | Heavy; settles quickly in traps and pipes. |

References

- U.S. Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Part 261. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology (NIST). (2022).[1] Standard Reference Material 915b: **Calcium Carbonate**. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (n.d.).[2] Occupational Chemical Database: **Calcium Carbonate**. Retrieved from [\[Link\]](#)
- Ryze Chemie. (2024). How to Neutralize Acid: Effective Ways. Retrieved from [\[Link\]](#)

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Sources

- [1. tsapps.nist.gov](https://tsapps.nist.gov) [tsapps.nist.gov]
- [2. assets.greenbook.net](https://assets.greenbook.net) [assets.greenbook.net]
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